

Litorin Peptide: A Technical Guide to its Sequence, Structure, and Function

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Litorin

Cat. No.: B1674895

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Litorin, a nonapeptide originally isolated from the skin of the Australian frog *Litoria aurea*, is a member of the bombesin-like peptide family.^{[1][2]} Its potent biological activity, primarily mediated through the activation of bombesin receptors, has made it a subject of interest in physiology and pharmacology. This technical guide provides a comprehensive overview of the amino acid sequence, physicochemical properties, and structure of **Litorin**. It further details its signaling pathways and provides hypothetical, yet detailed, experimental protocols for its characterization, offering a valuable resource for researchers in the field.

Litorin: Amino Acid Sequence and Physicochemical Properties

Litorin is a bioactive nonapeptide with a pyroglutamic acid (pGlu) at the N-terminus and an amidated C-terminus.^{[3][4]} These modifications are common in bioactive peptides and contribute to their stability by protecting against degradation by aminopeptidases and carboxypeptidases.

Table 1: Amino Acid Sequence and Physicochemical Properties of **Litorin**

Property	Value	Reference(s)
Amino Acid Sequence	pGlu-Gln-Trp-Ala-Val-Gly-His-Phe-Met-NH ₂	[3][4][5]
Single Letter Code	Pyr-QWAVGHFM-NH ₂	[5]
Molecular Formula	C ₅₁ H ₆₈ N ₁₄ O ₁₁ S	[3][5]
Molecular Weight	1085.23 g/mol	[3][6]
CAS Number	55749-97-8	[3][5]
Source	Originally isolated from <i>Litoria aurea</i> skin; now synthetically produced.	[1][5]
Appearance	White lyophilized solid	[5]
Purity (Synthetic)	Typically >95% (HPLC)	[4][5]
Solubility	Soluble in 0.25% acetic acid to 1 mg/ml.	[5]
Storage	Recommended at -20°C for long-term storage.	[3][4][5]

Biological Function and Signaling Pathways

Litorin is a potent agonist of bombesin receptors, particularly the gastrin-releasing peptide receptor (GRPR), also known as BB2.[3][7] Through its interaction with these G protein-coupled receptors (GPCRs), **Litorin** elicits a range of physiological responses.

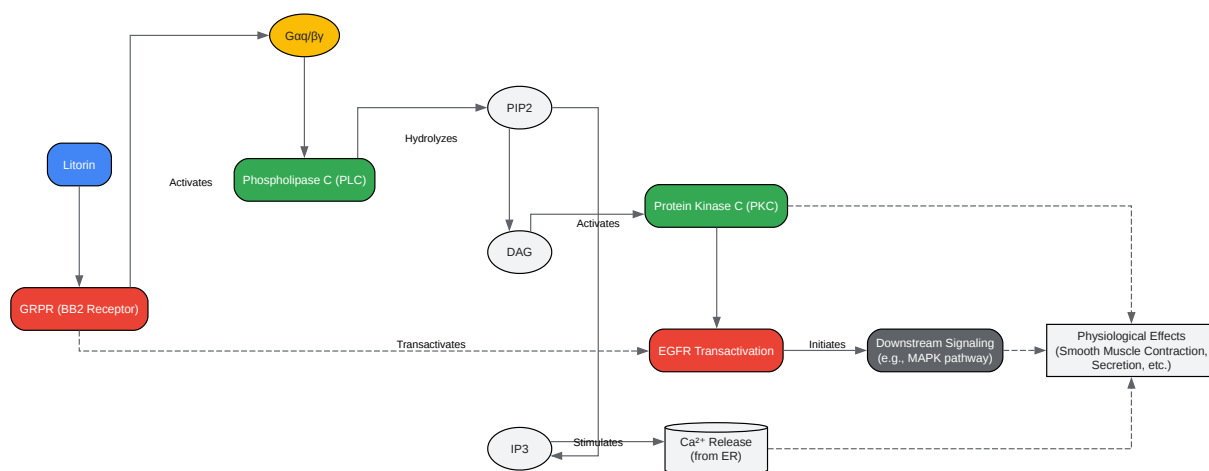
Physiological Effects

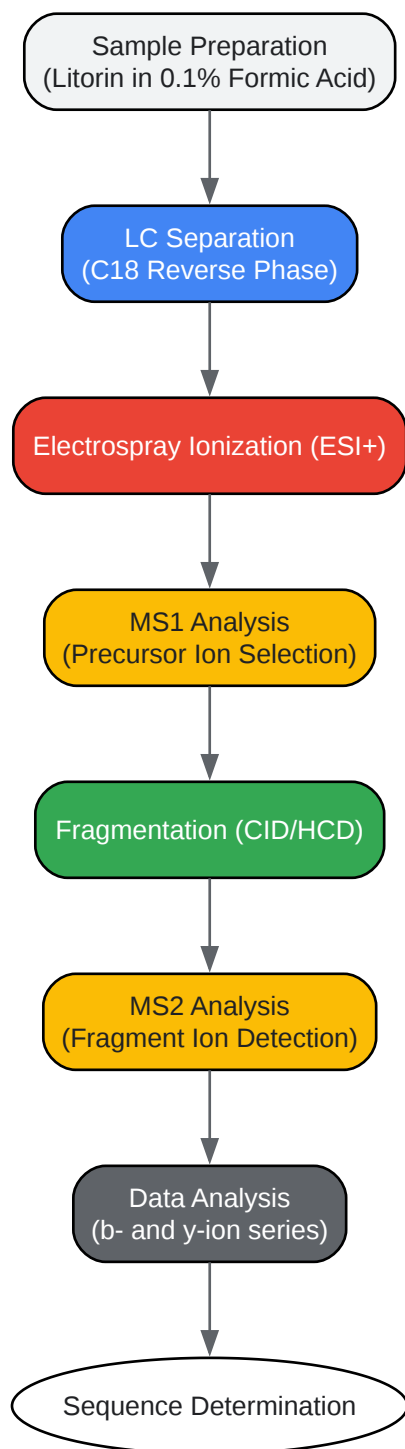
- **Smooth Muscle Contraction:** **Litorin** stimulates the contraction of various smooth muscles.[3][5][7]
- **Gastrointestinal Secretion:** It promotes the release of gastrin, gastric acid, and pancreatic enzymes.[2][3][5][7]
- **Appetite Regulation:** **Litorin** has been shown to suppress food intake in vivo.[5]

- **Tumor Cell Proliferation:** As a GRPR agonist, **Litorin** can stimulate the growth of certain cancer cells that overexpress this receptor.

Signaling Cascades

The binding of **Litorin** to the gastrin-releasing peptide receptor (GRPR) primarily initiates signaling through the Gαq subunit of the heterotrimeric G protein. This activation leads to a cascade of intracellular events. Furthermore, GRPR activation can lead to the transactivation of the Epidermal Growth Factor Receptor (EGFR), amplifying downstream signaling.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Selective reconstitution of gastrin-releasing peptide receptor with Gαq - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Bombesin related peptides/receptors and their promising therapeutic roles in cancer imaging, targeting and treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. International Union of Pharmacology. LXVIII. Mammalian Bombesin Receptors: Nomenclature, distribution, pharmacology, signaling and functions in normal and disease states - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Regulation and signaling of human bombesin receptors and their biological effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Gastrin-releasing peptide receptor signaling in the integration of stress and memory - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Insights into Bombesin receptors and ligands: highlighting recent advances - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Litorin Peptide: A Technical Guide to its Sequence, Structure, and Function]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674895#litorin-peptide-amino-acid-sequence-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com